

Application Notes and Protocols for QL-IX-55 in Cell Culture

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Compound of Interest

Compound Name: QL-IX-55

Cat. No.: B1139353

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Introduction

QL-IX-55 is a potent and selective, ATP-competitive inhibitor of the mammalian target of rapamycin (mTOR) kinase, a critical regulator of cell growth, proliferation, and survival. As a dual inhibitor of both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2), **QL-IX-55** offers a powerful tool for investigating the intricacies of the mTOR signaling pathway and for exploring its therapeutic potential in various diseases, particularly cancer. Unlike allosteric inhibitors like rapamycin, which primarily target mTORC1, **QL-IX-55** directly targets the ATP-binding site of the mTOR kinase domain, leading to the inhibition of both complexes.^{[1][2]} This comprehensive inhibition allows for a more complete blockade of mTOR signaling, making **QL-IX-55** a valuable research compound.

These application notes provide detailed protocols for the preparation of **QL-IX-55** stock solutions for use in cell culture experiments, along with recommended working concentrations and safety guidelines.

Data Presentation

Physicochemical Properties and Inhibitory Concentrations

The following table summarizes key quantitative data for **QL-IX-55**.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₁₄ F ₄ N ₄ O	[3]
Molecular Weight	450.39 g/mol	[3]
CAS Number	1223002-54-7	[3]
IC ₅₀ (Yeast TORC1)	~50 nM	[2]
IC ₅₀ (Yeast TORC2)	~50 nM	[2]
EC ₅₀ (PC-3 cells)	250 nM (for PI3K α inhibition)	[3]

Experimental Protocols

Preparation of QL-IX-55 Stock Solutions

This protocol details the steps for preparing a high-concentration stock solution of **QL-IX-55** in dimethyl sulfoxide (DMSO). It is crucial to use high-purity, anhydrous DMSO to ensure the stability and solubility of the compound.

Materials:

- **QL-IX-55** powder
- Anhydrous, sterile-filtered dimethyl sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes
- Calibrated micropipettes and sterile, nuclease-free pipette tips
- Vortex mixer
- Water bath or heating block (optional, set to 37°C)
- Ultrasonic bath (optional)

- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- Pre-warm DMSO (Optional but Recommended): To aid in dissolution, warm the required volume of DMSO to 37°C in a water bath or heating block.^[1]
- Weighing **QL-IX-55**: In a sterile environment (e.g., a laminar flow hood), carefully weigh the desired amount of **QL-IX-55** powder.
- Dissolution:
 - Add the pre-warmed, sterile DMSO to the vial containing the **QL-IX-55** powder.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, briefly sonicate the solution in an ultrasonic bath. ^[1] Be careful not to overheat the sample.
 - Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Stock Solution Concentration: The following table provides the required volume of DMSO to prepare 1 mM, 5 mM, and 10 mM stock solutions from 1 mg, 5 mg, or 10 mg of **QL-IX-55** powder.^[1]

Amount of QL-IX-55	DMSO Volume for 1 mM Stock	DMSO Volume for 5 mM Stock	DMSO Volume for 10 mM Stock
1 mg	2.2203 mL	444.1 µL	222.0 µL
5 mg	11.1015 mL	2.2203 mL	1.1101 mL
10 mg	22.2030 mL	4.4406 mL	2.2203 mL

- Aliquoting and Storage:

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber or foil-wrapped microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.^[3]
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

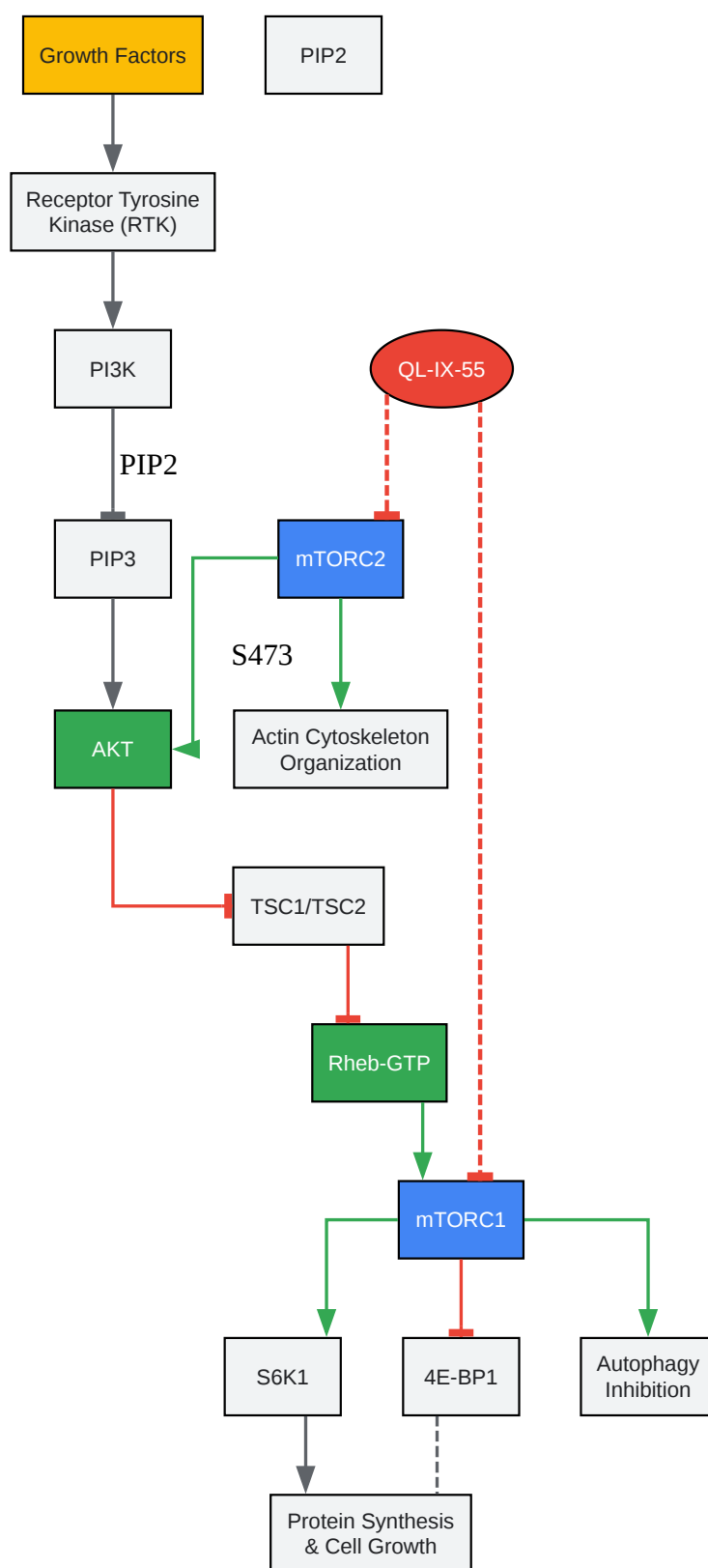
Preparation of Working Solutions for Cell Culture

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the **QL-IX-55** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final working concentration. It is recommended to perform a multi-step dilution to ensure accuracy and to minimize the final concentration of DMSO in the cell culture.
- Final DMSO Concentration: The final concentration of DMSO in the cell culture medium should be kept as low as possible, ideally below 0.1%, to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Mandatory Visualizations

Signaling Pathway



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Caption: Simplified mTOR signaling pathway showing inhibition of mTORC1 and mTORC2 by **QL-IX-55**.

Experimental Workflow

Caption: Workflow for preparing **QL-IX-55** solutions and use in cell culture experiments.

Safety and Handling

QL-IX-55 is a potent bioactive compound. Standard laboratory safety practices should be strictly followed.

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety glasses, and appropriate chemical-resistant gloves when handling **QL-IX-55** powder and its solutions.
- **Handling:** Avoid inhalation of the powder and contact with skin and eyes. Handle the compound in a well-ventilated area, preferably in a chemical fume hood. In case of contact, wash the affected area immediately with copious amounts of water.
- **Disposal:** Dispose of unused **QL-IX-55** and contaminated materials in accordance with institutional and local regulations for chemical waste.
- **DMSO:** Dimethyl sulfoxide is readily absorbed through the skin and can carry dissolved substances with it. Therefore, extra caution should be exercised when working with DMSO solutions of **QL-IX-55**.

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